

Application Notes & Protocols: Structural Elucidation of Hydnocarpin using NMR Spectroscopy

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Compound of Interest

Compound Name: *Hydnocarpin*

Cat. No.: *B16314887*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Hydnocarpin is a flavonolignan first isolated from *Hydnocarpus wightiana*.^[1] Flavonolignans are a class of natural products formed by the oxidative coupling of a flavonoid and a phenylpropanoid unit.^{[1][2]} The structural elucidation of these complex molecules is crucial for understanding their biological activity and for potential drug development. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the unambiguous determination of the constitution and stereochemistry of flavonolignans like **Hydnocarpin**. This document provides detailed application notes and protocols for the structural elucidation of **Hydnocarpin** using a suite of NMR experiments. A key challenge in the characterization of **Hydnocarpin** is its close structural similarity to its regioisomer, **Hydnocarpin-D**, which often leads to nearly identical NMR spectra, making careful and comprehensive analysis essential.^{[1][2]}

Data Presentation: NMR Spectroscopic Data for Hydnocarpin

The following tables summarize the ^1H and ^{13}C NMR chemical shift data for **Hydnocarpin**, typically recorded in DMSO- d_6 .

Table 1: ^1H NMR Chemical Shift Data of **Hydnocarpin**

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
3	6.85	s	
6	6.19	d	2.1
8	6.48	d	2.1
2'	7.55	d	2.2
5'	6.91	d	8.3
6'	7.58	dd	8.3, 2.2
7	5.05	d	8.0
8	4.40	m	
9a	3.85	m	
9b	3.70	m	
2''	7.05	d	1.8
5''	6.88	d	8.1
6''	6.78	dd	8.1, 1.8
OMe (3'')	3.80	s	
OH (5)	12.95	s	
OH (7)	9.70	br s	
OH (4')	9.55	br s	
OH (4'')	8.90	s	

Note: Chemical shifts can vary slightly depending on the solvent and concentration.

Table 2: ^{13}C NMR Chemical Shift Data of **Hydnocarpin**[\[3\]](#)

Position	Chemical Shift (δ , ppm)
2	164.2
3	103.8
4	181.6
5	157.3
6	98.5
7	161.4
8	93.9
9	161.3
10	103.8
1'	123.6
2'	114.6
3'	143.6
4'	147.2
5'	116.7
6'	119.3
7	78.9
8	76.5
9	60.1
1"	131.5
2"	112.3
3"	147.8
4"	145.5
5"	115.8

6"	119.0
OMe (3")	56.2

Experimental Protocols

Detailed methodologies for the key NMR experiments required for the structural elucidation of **Hydnocarpin** are provided below.

1. Sample Preparation:

- Dissolve 5-10 mg of purified **Hydnocarpin** in approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- Filter the solution into a 5 mm NMR tube.
- The use of DMSO-d₆ is recommended as it is a good solvent for flavonolignans and allows for the observation of exchangeable protons (e.g., hydroxyl groups).

2. 1D NMR Spectroscopy:

- ¹H NMR:
 - Spectrometer: 400 MHz or higher.
 - Pulse Program: Standard single pulse (zg30).
 - Temperature: 298 K.
 - Spectral Width: 0-14 ppm.
 - Number of Scans: 16-64, depending on concentration.
 - Relaxation Delay: 2.0 s.
- ¹³C NMR:
 - Spectrometer: 100 MHz or higher.

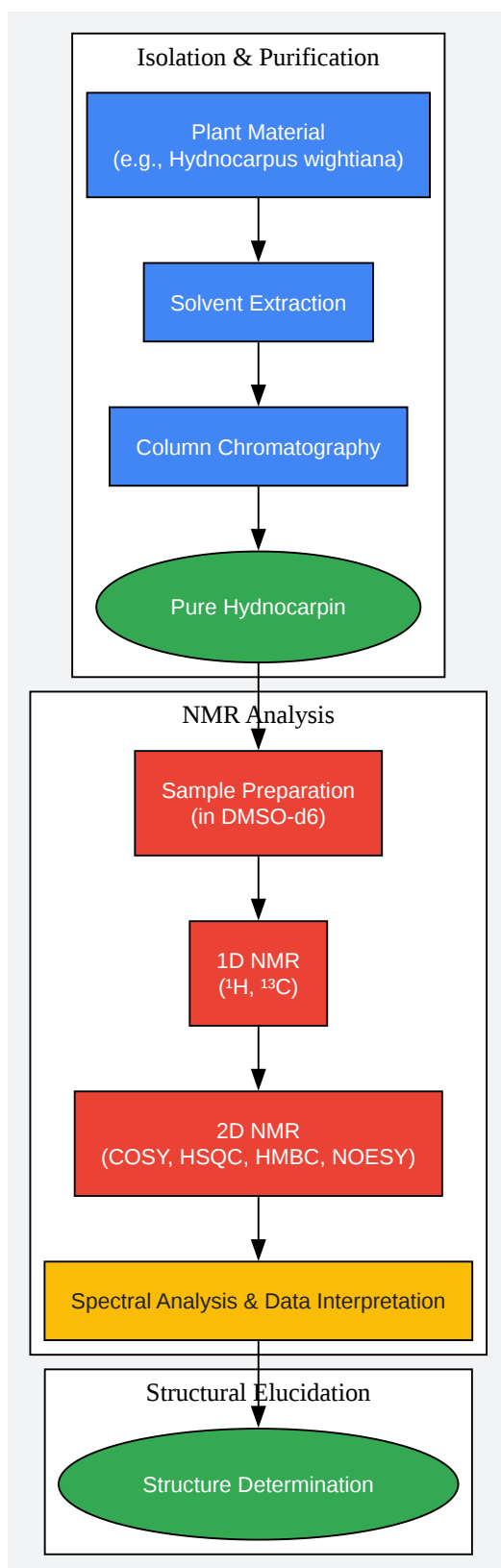
- Pulse Program: Standard single pulse with proton decoupling (zgpg30).
- Temperature: 298 K.
- Spectral Width: 0-200 ppm.
- Number of Scans: 1024-4096, depending on concentration.
- Relaxation Delay: 2.0 s.

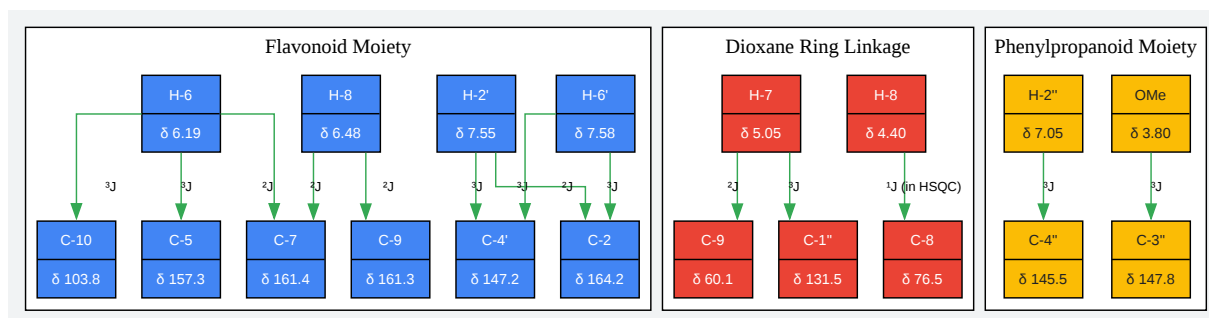
3. 2D NMR Spectroscopy:

- COSY (Correlation Spectroscopy):
 - Purpose: To identify proton-proton (^1H - ^1H) spin-spin coupling networks.
 - Pulse Program: Standard COSY (cosygpqf).
 - Data Points: 2048 in F2, 256-512 in F1.
 - Number of Scans: 4-8 per increment.
- HSQC (Heteronuclear Single Quantum Coherence):
 - Purpose: To identify direct one-bond proton-carbon (^1H - ^{13}C) correlations.[\[4\]](#)
 - Pulse Program: Standard HSQC with sensitivity enhancement (hsqcedetgpsisp2.2).
 - Spectral Width (F2 - ^1H): 0-14 ppm.
 - Spectral Width (F1 - ^{13}C): 0-180 ppm.
 - Number of Scans: 8-16 per increment.
- HMBC (Heteronuclear Multiple Bond Correlation):
 - Purpose: To identify long-range (typically 2-3 bond) proton-carbon (^1H - ^{13}C) correlations.[\[4\]](#)
 - Pulse Program: Standard HMBC (hmbcgplpndqf).

- Spectral Width (F2 - ^1H): 0-14 ppm.
- Spectral Width (F1 - ^{13}C): 0-200 ppm.
- Number of Scans: 16-32 per increment.
- Long-range coupling delay: Optimized for a J-coupling of 8 Hz.
- NOESY (Nuclear Overhauser Effect Spectroscopy):
 - Purpose: To identify protons that are close in space, which helps in determining the relative stereochemistry.
 - Pulse Program: Standard NOESY (noesygpqh).
 - Mixing Time: 300-800 ms.
 - Number of Scans: 8-16 per increment.

Mandatory Visualizations





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